

Best practices for storing and handling Azelaoyl chloride.

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Compound of Interest

Compound Name: Azelaoyl chloride

Cat. No.: B087186

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Technical Support Center: Azelaoyl Chloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for storing and handling **Azelaoyl chloride**.

Frequently Asked Questions (FAQs)

Q1: What is the proper way to store **Azelaoyl chloride**?

A1: **Azelaoyl chloride** should be stored in a cool, dry, and well-ventilated place.^[1] It is crucial to keep the container tightly closed.^[1] As it is sensitive to moisture, it should be handled and stored under an inert gas like nitrogen or argon.^{[1][2][3]} Opened containers must be carefully resealed and kept upright to prevent leakage.^[1] Some suppliers recommend storage at room temperature.^[4]

Q2: What are the primary hazards associated with **Azelaoyl chloride**?

A2: **Azelaoyl chloride** is a corrosive substance that can cause severe skin burns and eye damage.^{[1][5][6][7]} It is also classified as a lachrymator, meaning it can cause tearing.^[5] Inhalation may lead to severe irritation and chemical burns of the respiratory tract.^[5]

Q3: What personal protective equipment (PPE) is required when handling **Azelaoyl chloride**?

A3: When handling **Azelaoyl chloride**, it is imperative to use appropriate personal protective equipment. This includes chemical safety goggles, a face shield (minimum 8-inch), protective gloves, and suitable protective clothing to prevent skin exposure.[1][5] A respirator with a type ABEK (EN14387) filter should be used if ventilation is inadequate.

Q4: What materials are incompatible with **Azelaoyl chloride**?

A4: **Azelaoyl chloride** is incompatible with strong oxidizing agents, alcohols, and strong bases. [5] It is also highly reactive with moisture.[5]

Q5: What should I do in case of a spill?

A5: In the event of a spill, you should wear appropriate PPE, including a respirator.[1] Absorb the spillage with an inert material to prevent material damage and dispose of it as hazardous waste in a suitable, closed container.[1] Ensure the area is well-ventilated.

Q6: What are the hazardous decomposition products of **Azelaoyl chloride**?

A6: Under fire conditions, **Azelaoyl chloride** can decompose to produce hazardous substances, including carbon oxides and hydrogen chloride gas.[1][5]

Troubleshooting Guide

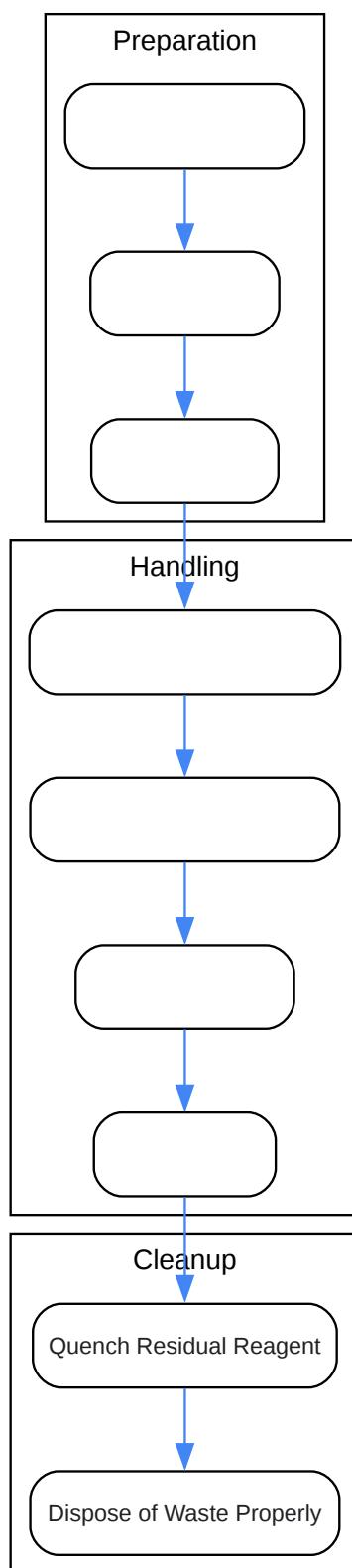
Problem	Possible Cause	Solution
The Azelaoyl chloride has turned yellow or brown.	Exposure to air or moisture, leading to hydrolysis or degradation.	While a slight color change may not affect reactivity for all applications, it is an indicator of impurity. For sensitive reactions, it is recommended to use fresh, colorless reagent. The material may be purified by vacuum distillation.
Reduced or no reactivity in an experiment.	The reagent has likely been deactivated due to exposure to moisture or incompatible substances (e.g., alcohols, bases).	Ensure all glassware is scrupulously dried before use. Use anhydrous solvents and perform the reaction under an inert atmosphere (nitrogen or argon). Use a fresh, properly stored container of Azelaoyl chloride.
Fuming observed upon opening the container.	The reagent is reacting with atmospheric moisture to produce HCl gas.	This is a sign of high reactivity. Handle the reagent in a fume hood with appropriate PPE. Minimize the time the container is open. Purge the headspace with an inert gas before resealing.
Solid precipitate forms in the liquid.	This could be due to polymerization or the formation of azelaic acid from hydrolysis.	The quality of the reagent is compromised. It is not recommended for use in reactions where stoichiometry is critical. Consider purification by distillation or using a new bottle.

Experimental Protocols

General Handling and Dispensing of Azelaoyl Chloride

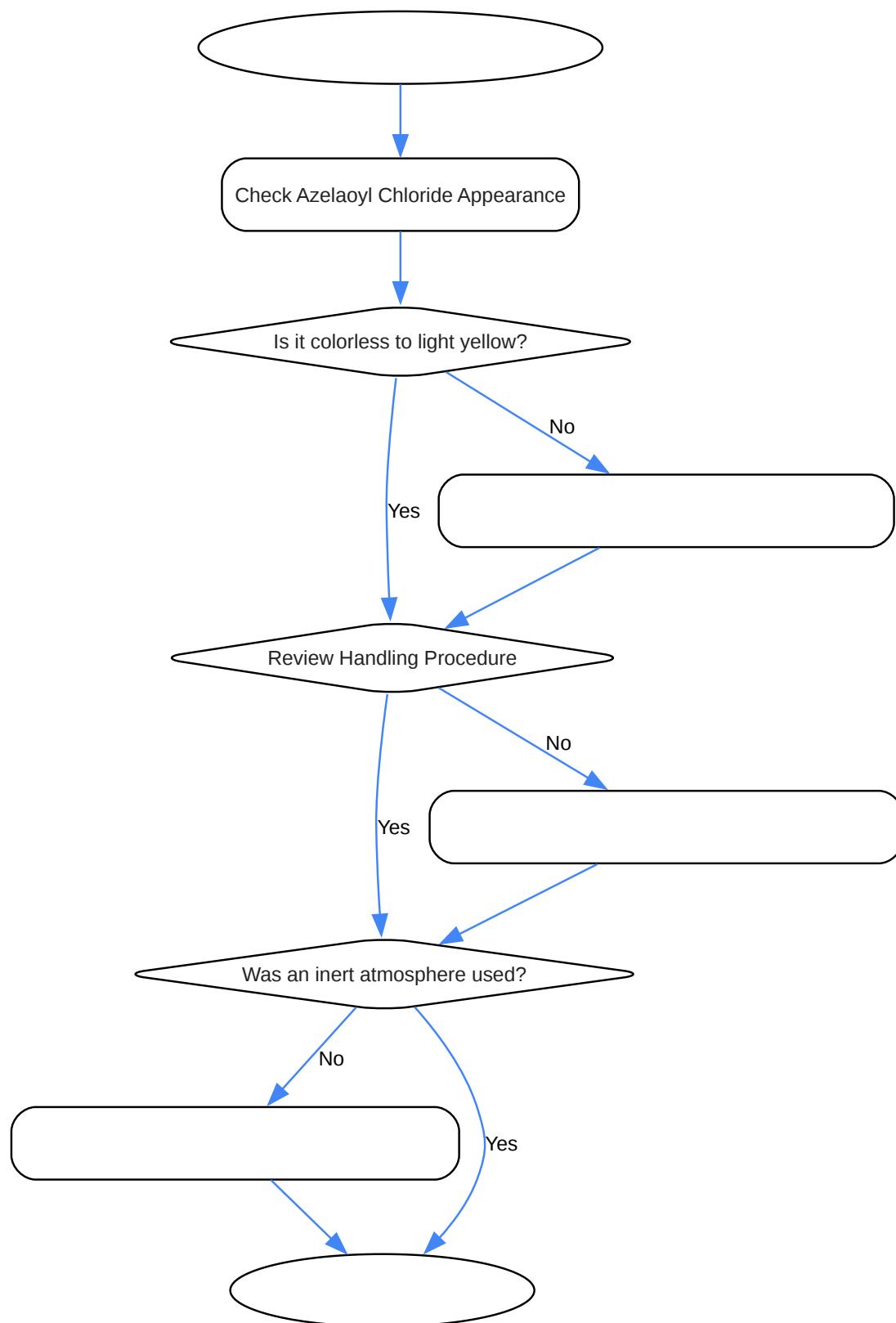
- Preparation: Work in a certified chemical fume hood. Ensure all glassware (syringes, needles, flasks) is oven-dried and cooled under a stream of inert gas (nitrogen or argon).
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), a lab coat, tightly fitting safety goggles, and a face shield.
- Inert Atmosphere: Before opening the bottle of **Azelaoyl chloride**, establish an inert atmosphere in your reaction vessel.
- Dispensing: Use a dry syringe or cannula to transfer the required amount of the liquid. To prevent contamination of the stock bottle, never return any unused reagent.
- Sealing: After dispensing, purge the headspace of the **Azelaoyl chloride** bottle with an inert gas, and securely reseal the cap.
- Quenching: Any residual **Azelaoyl chloride** on equipment should be quenched slowly with a suitable reagent like isopropanol or a dilute solution of sodium bicarbonate in a separate container within the fume hood. Be aware that the reaction can be exothermic.

Visual Guides



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Caption: A workflow for the safe handling of **Azelaoyl chloride**.

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Caption: A troubleshooting decision tree for experiments using **Azelaoyl chloride**.

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